

preventing sodium hypobromite decomposition disproportionation

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Compound Focus: Sodium hypobromite

CAS No.: 13824-96-9

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Frequently Asked Questions

- **What is the primary decomposition reaction of sodium hypobromite?** Sodium hypobromite in solution slowly **disproportionates** into sodium bromide and sodium bromate [1]. The core reaction is:
$$3 \text{NaOBr} \rightarrow 2 \text{NaBr} + \text{NaBrO}_3$$
 [1]
- **What factors accelerate its decomposition?** The decomposition rate is significantly influenced by **hypobromite concentration, pH, temperature, and exposure to light** [2].
- **Why is bromate formation a concern?** Bromate (BrO_3^-) is classified as a **probable human carcinogen** [3]. Regulatory agencies set strict limits on its levels (e.g., the U.S. EPA sets a maximum of 10 ppb in drinking water) due to cancer risks observed in animal studies [3].

Troubleshooting Guide: Preventing Decomposition

Factor	Issue	Solution
Concentration & pH	High concentration, low pH increases decomposition rate.	Use lower concentration solutions; maintain high alkalinity (pH > 12) to stabilize the hypobromite ion [2].

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Temperature	Higher temperatures dramatically increase decomposition rate.	Store solutions in a refrigerator or cold room. Prepare and use solutions at lower temperatures [2].
Light Exposure	Light, particularly UV, acts as a catalyst for decomposition.	Use amber or opaque containers for storage. Shield stock solutions from direct light in the lab [2].
Organic Contaminants	Introduction of organic matter consumes hypobromite.	Ensure all glassware is clean. Avoid introducing organic solvents or other contaminants into stock solutions.
Storage & Stabilization	Basic solutions slowly react with atmospheric CO ₂ , lowering pH.	Use air-tight containers. Consider stabilized formulations which may include additives to sequester metal impurities [4].

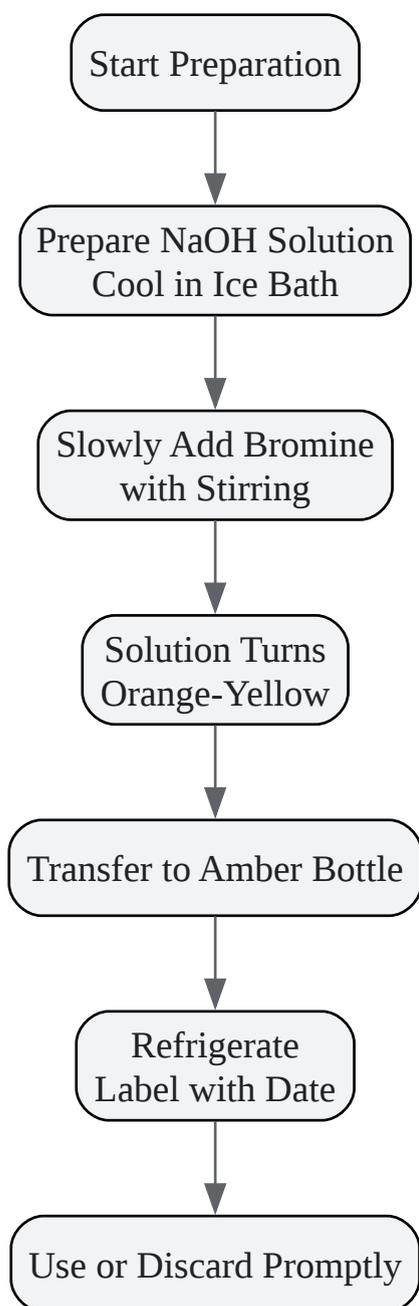
Experimental Protocol: Preparing a Stable Solution

This protocol focuses on in-situ preparation to maximize freshness and stability for experimental use [1].

Materials:

- Bromine (Br₂) liquid
- Sodium Hydroxide (NaOH) pellets
- Chilled, deionized water
- Ice bath
- Amber storage bottle or flask

Workflow:



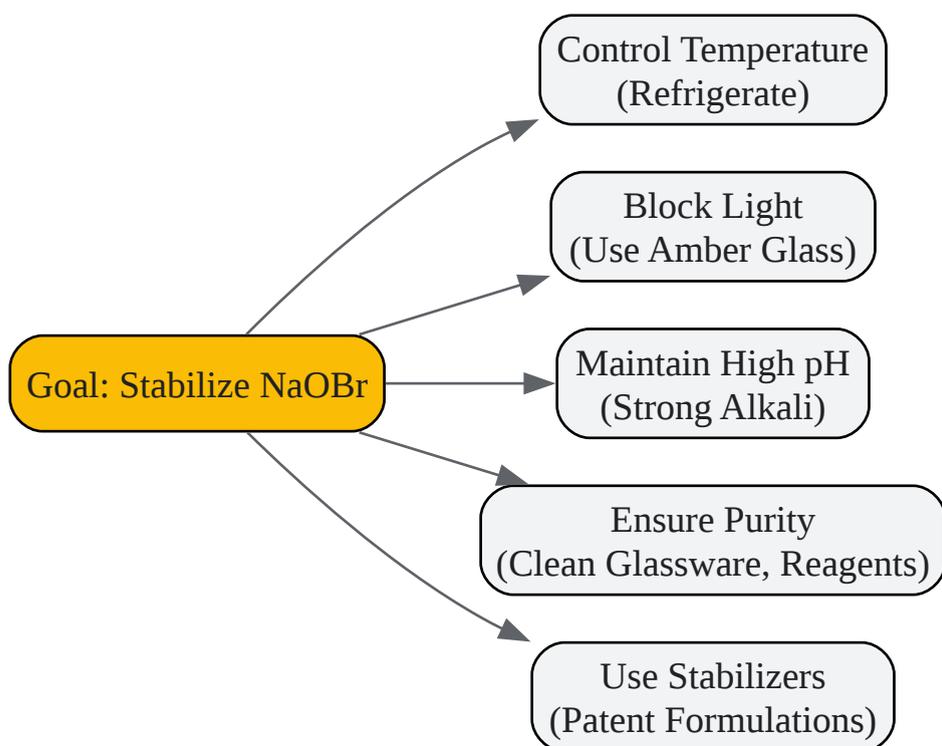
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Procedure:

- **Prepare Alkaline Solution:** Dissolve the required amount of NaOH pellets in a volume of chilled, deionized water. Place the solution in an ice bath to maintain a low temperature.
- **Add Bromine Slowly:** With constant stirring, **slowly add bromine** to the cold NaOH solution. The reaction is: $\text{Br}_2 + 2 \text{NaOH} \rightarrow \text{NaBr} + \text{NaOBr} + \text{H}_2\text{O}$ [1].
- **Monitor Reaction:** The solution will develop a characteristic **orange-yellow color**, indicating the formation of **sodium hypobromite** [1].

- **Storage:** Immediately transfer the prepared solution to an amber bottle and seal tightly.
- **Label and Refrigerate:** Clearly label the bottle with the contents, concentration, and preparation date. Store in a refrigerator, shielded from light.
- **Stability:** For best results, prepare small volumes that can be used **quickly**. Monitor the solution for any color change or gas formation, which indicates decomposition.

Stabilization Strategies Diagram



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